

# A Comprehensive Technical Guide to 3-Iodo-D-tyrosine: Properties, Synthesis, and Applications

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## Compound of Interest

Compound Name: 3-Iodo-D-tyrosine

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## Abstract

**3-Iodo-D-tyrosine**, a halogenated derivative of the amino acid D-tyrosine, is a molecule of significant interest in biochemical and pharmaceutical research. Its structural similarity to endogenous tyrosine allows it to interact with key biological pathways, serving as a valuable tool for studying thyroid hormone synthesis and metabolism.<sup>[1]</sup> Furthermore, its unique properties lend themselves to applications in drug development, particularly for thyroid-related disorders, and as a versatile component in protein engineering and radiolabeling studies.<sup>[1]</sup> This guide provides an in-depth overview of the chemical and physical properties, synthesis, and diverse applications of **3-Iodo-D-tyrosine**, tailored for researchers, scientists, and professionals in drug development.

## Introduction: Unveiling the Potential of a Halogenated Amino Acid

The introduction of an iodine atom to the D-tyrosine scaffold profoundly influences its biological activity and utility in research. As a stereoisomer of the more commonly studied 3-Iodo-L-tyrosine, the D-enantiomer offers a unique tool to probe stereospecific interactions within biological systems. While its L-counterpart is a direct precursor in the synthesis of thyroid hormones, **3-Iodo-D-tyrosine** serves as a crucial research compound for elucidating the intricacies of thyroid function and dysfunction.<sup>[1][2]</sup> Its role as a precursor in the biosynthesis of

iodinated compounds makes it an invaluable asset in biochemical studies aimed at understanding enzymatic iodination processes.[1] The growing interest in this molecule also stems from its potential in the development of targeted therapies for thyroid-related diseases, where its distinct biological activity offers advantages over non-iodinated analogues.[1]

## Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **3-Iodo-D-tyrosine** is paramount for its effective application in research and development.

## Structure and Nomenclature

The systematic IUPAC name for **3-Iodo-D-tyrosine** is (2R)-2-amino-3-(4-hydroxy-3-iodophenyl)propanoic acid.[3] Its structure consists of a D-alanine backbone with a p-hydroxyphenyl group attached to the  $\beta$ -carbon, which is further substituted with an iodine atom at the meta-position relative to the side chain.

## Physicochemical Data

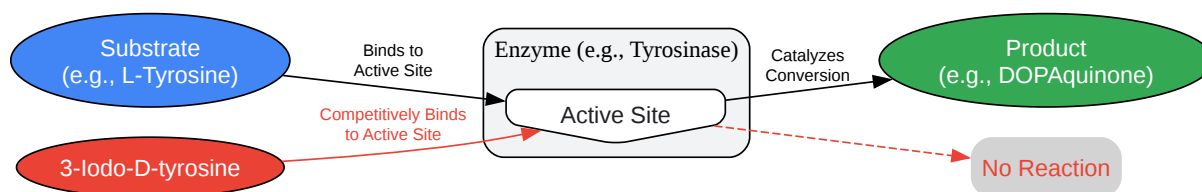
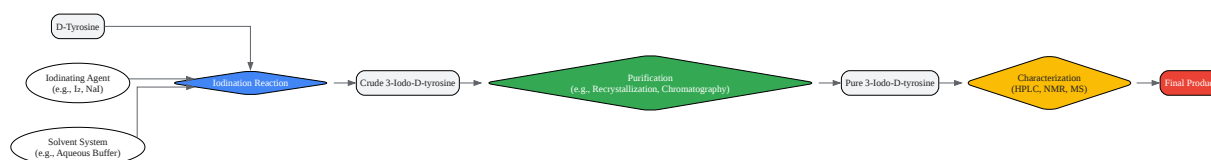
The key physicochemical properties of **3-Iodo-D-tyrosine** are summarized in the table below for easy reference.

Property	Value	Source(s)
CAS Number	25799-58-0	[1][3][4]
Molecular Formula	C <sub>9</sub> H <sub>10</sub> INO <sub>3</sub>	[1][3]
Molecular Weight	307.09 g/mol	[1][2][3]
Appearance	White to off-white powder	[1][2]
Melting Point	198-202 °C	[1]
Optical Rotation	$[\alpha]_{D^{20}} = +4 \pm 2^\circ$ (c=5 in 1N HCl)	[1]
Purity	≥ 98% (HPLC)	[1]

## Synthesis and Purification

While specific, detailed synthesis protocols are often proprietary, the general approach to synthesizing **3-Iodo-D-tyrosine** involves the direct iodination of D-tyrosine. A common method for the synthesis of related iodotyrosines involves the use of iodine in the presence of an oxidizing agent. For instance, the synthesis of 3,5-diiodo-L-tyrosine can be achieved by iodinating tyrosine with iodine and sodium iodide in aqueous ethylamine or a mixture of acetic and hydrochloric acids with hydrogen peroxide.[5] A similar principle would apply to the mono-iodination of D-tyrosine to produce **3-Iodo-D-tyrosine**.

Conceptual Synthesis Workflow:



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